Application Note: Quantitative Analysis of Bis(1,3-dimethylbutyl) maleate using HPLC-UV

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Compound of Interest	
Compound Name:	Bis(1,3-dimethylbutyl) maleate
Cat. No.:	B086498

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Abstract

This application note details a robust and reliable isocratic reversed-phase high-performance liquid chromatography (RP-HPLC) method for the quantitative determination of **Bis(1,3-dimethylbutyl) maleate**. The method utilizes a C18 stationary phase with UV detection, providing a rapid and accurate analytical solution for quality control and research applications. The procedure has been validated for linearity, precision, and accuracy, demonstrating its suitability for routine analysis.

Introduction

Bis(1,3-dimethylbutyl) maleate is a chemical compound used in various industrial applications, including as a plasticizer and a component in the synthesis of polymers. Accurate quantification of this analyte is crucial for ensuring product quality, monitoring manufacturing processes, and in formulation development. High-Performance Liquid Chromatography (HPLC) with Ultraviolet (UV) detection is a widely adopted technique for the analysis of such compounds due to its specificity, sensitivity, and reproducibility.

This document provides a comprehensive protocol for the quantitative analysis of **Bis(1,3-dimethylbutyl) maleate**, outlining the required instrumentation, reagents, and a step-by-step procedure for sample and standard preparation, and data analysis.

Experimental

Instrumentation and Chromatographic Conditions

A standard HPLC system equipped with a UV-Vis detector is suitable for this analysis. The method parameters are outlined in Table 1.

Table 1: HPLC Instrumentation and Conditions

Parameter	Specification
HPLC System	Agilent 1260 Infinity II or equivalent
Detector	UV-Vis Detector
Column	C18, 4.6 x 150 mm, 5 µm particle size
Mobile Phase	Acetonitrile:Water (80:20 v/v)
Flow Rate	1.0 mL/min
Injection Volume	10 µL
Column Temp.	30°C
Detection λ	210 nm
Run Time	10 minutes

Reagents and Materials

- **Bis(1,3-dimethylbutyl) maleate** reference standard (>99% purity)

- Acetonitrile (HPLC Grade)

- Deionized Water (18.2 MΩ·cm)

- Methanol (HPLC Grade)

- 0.45 µm Syringe filters (PTFE or Nylon)

Preparation of Standard Solutions

Stock Standard Solution (1000 µg/mL):

- Accurately weigh approximately 25 mg of **Bis(1,3-dimethylbutyl) maleate** reference standard.

- Transfer to a 25 mL volumetric flask.

- Dissolve and dilute to volume with Methanol. Sonicate for 5 minutes to ensure complete dissolution.
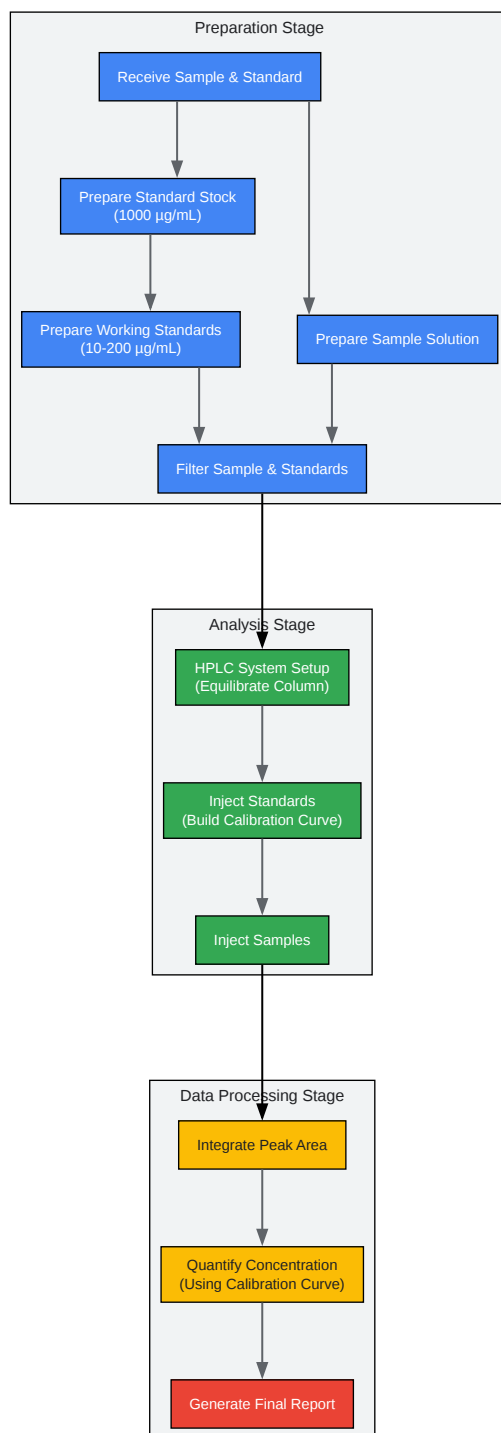
Working Standard Solutions: Prepare a series of working standards by serial dilution of the stock solution with the mobile phase to achieve concentrations ranging from 10 µg/mL to 200 µg/mL. These solutions are used to construct the calibration curve.

Sample Preparation

- Accurately weigh a representative portion of the sample expected to contain **Bis(1,3-dimethylbutyl) maleate**.

- Dissolve the sample in a known volume of Methanol.

- Vortex and sonicate for 10 minutes to ensure complete extraction of the analyte.

- Dilute an aliquot with the mobile phase to a concentration that falls within the calibration curve range.

- Filter the final solution through a 0.45 µm syringe filter into an HPLC vial before analysis.

Analytical Workflow

The overall process from sample receipt to final report generation is illustrated in the following workflow diagram.

Preparation Stage

- Receive Sample & Standard
- Prepare Standard Stock (1000 µg/mL)
- Prepare Working Standards (10-200 µg/mL)
- Prepare Sample Solution
- Filter Sample & Standards

Analysis Stage

- HPLC System Setup (Equilibrate Column)
- Inject Standards (Build Calibration Curve)
- Inject Samples

Data Processing Stage

- Integrate Peak Area
- Quantify Concentration (Using Calibration Curve)
- Generate Final Report

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Caption: Workflow for the quantitative analysis of **Bis(1,3-dimethylbutyl) maleate**.

Results and Discussion

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Linearity

The linearity of the method was assessed by analyzing the working standard solutions in triplicate. The peak area response was plotted against the corresponding concentration. The method demonstrated excellent linearity over the concentration range of 10-200 µg/mL.

Table 2: Calibration Curve Data

Concentration (µg/mL)	Mean Peak Area (n=3)	%RSD
10	125430	1.2
25	314560	0.9
50	629870	0.6
100	1258900	0.4
150	1887500	0.5
200	2515600	0.3
Correlation Coefficient (r²)	0.9998	

Precision

The precision of the method was evaluated by performing six replicate injections of a 100 µg/mL standard solution. The low relative standard deviation (RSD) indicates high method precision.

Table 3: Method Precision

Replicate	Peak Area
1	1259100
2	1258500
3	1260200
4	1257900
5	1259500
6	1258800
Mean	1259000
Std. Dev.	789.9
%RSD	0.06%

Accuracy

Accuracy was determined by a spike and recovery study. A known amount of sample was spiked with the analyte at three different concentration levels (50%, 100%, and 150% of the target sample concentration). The percentage recovery was calculated.

Table 4: Accuracy (Spike and Recovery)

Spike Level	Amount Spiked (µg/mL)	Amount Recovered (µg/mL)	% Recovery
50%	50.0	49.5	99.0%
100%	100.0	101.2	101.2%
150%	150.0	149.1	99.4%
Mean Recovery	99.9%		

Conclusion

The developed RP-HPLC-UV method provides a simple, rapid, and reliable means for the quantitative analysis of **Bis(1,3-dimethylbutyl) maleate**. The method is linear, precise, and accurate over the specified concentration range. The short run time of 10 minutes allows for a high throughput of samples, making it highly suitable for routine quality control analysis in industrial and research settings.

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